

Sourcing and Application of Certified Allylescaline Reference Standards for Research

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For Immediate Release

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in utilizing certified **Allylescaline** (4-allyloxy-3,5-dimethoxyphenethylamine) reference standards. **Allylescaline** is a psychedelic phenethylamine and a structural analog of mescaline, first synthesized by Otakar Leminger in 1972 and later documented by Alexander Shulgin.[1][2] It primarily acts as a serotonin 5-HT₂A receptor agonist.[2]

Sourcing Certified Reference Standards

The procurement of a certified reference standard is the critical first step for any research involving **Allylescaline** to ensure the accuracy and reproducibility of experimental results. Certified reference materials (CRMs) should be acquired from reputable suppliers who provide a comprehensive Certificate of Analysis (CoA). The CoA should detail the material's identity, purity, and the analytical methods used for its characterization.

Potential Suppliers of **Allylescaline** Reference Standards:

While a comprehensive list is beyond the scope of this document, researchers can source **Allylescaline** reference standards from chemical suppliers specializing in psychoactive compounds for research and forensic applications. It is imperative to verify that the supplier operates under relevant quality management systems (e.g., ISO 17034) and provides a detailed CoA with each standard.



Physicochemical Properties and Handling

A summary of the key physicochemical properties of Allylescaline is provided in Table 1.

Table 1: Physicochemical Properties of Allylescaline

Property	Value
Chemical Name	4-allyloxy-3,5-dimethoxyphenethylamine
Molecular Formula	C13H19NO3
Molecular Weight	237.3 g/mol
CAS Number	39201-75-7
Appearance	Varies (consult CoA)
Solubility	Varies (consult CoA)

Storage and Handling:

Allylescaline reference standards should be stored under the conditions specified by the supplier, typically in a cool, dark, and dry environment to prevent degradation. Researchers should consult the Safety Data Sheet (SDS) for detailed handling and safety information.

Biological Activity and Mechanism of Action

Allylescaline's primary pharmacological effect is mediated through its interaction with the serotonin receptor system.

Table 2: Pharmacological Profile of Allylescaline



Target	Activity	Potency (Ki/EC50)
5-HT₂A Receptor	Agonist	Data not available
5-HT₂B Receptor	Agonist	Data not available
5-HT₂C Receptor	Agonist	Data not available
Dopamine D ₂ -like Receptors	Weak Interaction	Data not available

Note: Specific quantitative binding affinity (Ki) and functional potency (EC50) values for **Allylescaline** are not readily available in peer-reviewed literature. Researchers are encouraged to perform their own in-vitro characterization.

The psychedelic effects of **Allylescaline** are attributed to its agonist activity at the 5-HT₂A receptor, which activates the Gq/11 signaling pathway. This leads to the activation of phospholipase C (PLC) and subsequent downstream signaling cascades.



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Figure 1. Simplified 5-HT2A Receptor Gq Signaling Pathway.

Experimental Protocols Synthesis of Allylescaline (for research purposes only)

The synthesis of **Allylescaline** is typically achieved from syringaldehyde, as described in the chemical literature. A general workflow is presented below. This protocol is for informational purposes only and should be carried out by qualified chemists in a controlled laboratory setting.





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Figure 2. General Synthesis Workflow for **Allylescaline**.

A patent describes a method for the synthesis of 4-allyloxy-3,5-dimethoxybenzaldehyde, a key intermediate.[3] In this procedure, syringaldehyde is reacted with allyl chloride in the presence of potassium carbonate in DMSO.[3] The resulting aldehyde can then be converted to the corresponding nitrostyrene, followed by reduction to yield the final phenethylamine.

Quality Control and Analytical Protocol: High- Performance Liquid Chromatography (HPLC)

The purity of an **Allylescaline** reference standard should be confirmed using a validated analytical method, such as HPLC. The following is a general protocol that can be adapted and validated for this purpose.

Table 3: Example HPLC Method Parameters for Phenethylamine Analysis

Parameter	Condition
Column	C18 reverse-phase (e.g., 250 mm x 4.6 mm, 5 μm)
Mobile Phase	Isocratic or gradient mixture of acetonitrile and a buffer (e.g., phosphate buffer)
Flow Rate	1.0 mL/min
Detection	UV at a suitable wavelength (e.g., 210 nm or 280 nm)
Injection Volume	10 μL
Column Temperature	25 °C

Method Validation:

The HPLC method must be validated according to ICH guidelines to ensure it is fit for its intended purpose. The validation should include the following parameters:

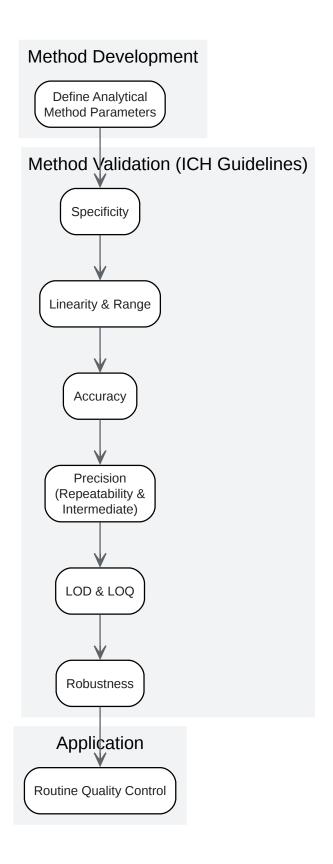
Methodological & Application





- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-assay precision) and intermediate precision (inter-assay precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.





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Figure 3. HPLC Method Validation Workflow.



Conclusion

The use of certified **Allylescaline** reference standards is fundamental for conducting high-quality research. This document provides a foundational guide for sourcing these standards and outlines key application protocols. Researchers should always refer to the supplier's documentation for specific handling and storage instructions and should validate all analytical methods in their own laboratories to ensure reliable results.

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References

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